

Application Note: Quinoline-5-Sulfonyl Chloride in Medicinal Chemistry[1][2]

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Compound of Interest

Compound Name: Quinoline-5-sulfonyl chloride

CAS No.: 102878-84-2

Cat. No.: B030730

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Abstract & Strategic Value

Quinoline-5-sulfonyl chloride (Q5SC) serves as a critical electrophilic building block in the synthesis of sulfonamide-based pharmacophores. While often overshadowed by its isoquinoline isomer (the precursor to Fasudil), Q5SC offers a distinct vector for substituent projection in the binding pockets of G-Protein Coupled Receptors (GPCRs), specifically the 5-HT₆ receptor, and kinase targets.

This guide provides a technical roadmap for utilizing Q5SC to generate "privileged structure" libraries. It details the chemical stability profile, specific synthetic protocols for sulfonylation, and the structure-activity relationship (SAR) logic driving its use in cognitive enhancers and anti-infective agents.

Chemical Profile & Reactivity

Compound: **Quinoline-5-sulfonyl chloride** CAS: 102878-84-2 Molecular Weight: 227.67 g/mol
Reactivity Class: Hard Electrophile (Sulfonylating Agent)

Stability & Handling

Q5SC is inherently moisture-sensitive. Upon exposure to ambient humidity, it rapidly hydrolyzes to quinoline-5-sulfonic acid and hydrochloric acid, rendering it inactive for coupling.

- **Storage:** Store at +4°C under an inert atmosphere (Argon/Nitrogen).
- **Visual QC:** Pure compound is a pale beige/off-white solid. A yellow/orange discoloration or "wet" appearance indicates significant hydrolysis.
- **Solvent Compatibility:** Soluble in DCM, THF, DMF, and Acetonitrile. Incompatible with protic solvents (MeOH, EtOH, Water) unless used in Schotten-Baumann conditions with immediate quenching.

Mechanism of Action (Chemical)

The sulfonyl chloride group undergoes nucleophilic substitution by primary or secondary amines via an addition-elimination mechanism. The quinoline nitrogen (pKa ~4.9) can act as an internal base, but external non-nucleophilic bases are required to drive the reaction to completion.

Medicinal Chemistry Applications

Case Study: 5-HT₆ Receptor Antagonists (CNS Disorders)

The 5-HT₆ receptor is a primary target for treating cognitive impairment in Alzheimer's disease and schizophrenia. Q5SC is utilized to synthesize N1-azinylsulfonyl indoles and related arylsulfonamides.

- **SAR Logic:** The quinoline ring provides a bulky, lipophilic moiety that occupies a specific hydrophobic pocket in the 5-HT₆ receptor. The sulfonyl group acts as a rigid linker, orienting the basic amine (often a piperazine or tryptamine derivative) toward the aspartic acid residue in the receptor's binding site.
- **Selectivity:** The 5-position substitution offers a unique steric profile compared to the 8-position, often improving selectivity against off-target receptors like 5-HT_{2A}.

Case Study: Anti-Infective & Anticancer Agents

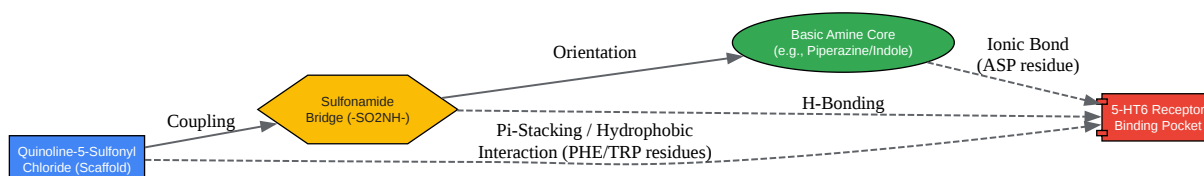
Derivatives of 8-hydroxyquinoline-5-sulfonamides (synthesized from the corresponding 8-hydroxy-Q5SC) exhibit potent antibacterial (MRSA) and anticancer activity.[1][2]

- Mechanism: These compounds often function by chelating metal ions essential for bacterial metalloenzymes or by intercalating into DNA, driven by the planar quinoline core.

Visualization: SAR & Synthesis Workflows

5-HT6 Antagonist SAR Logic

The following diagram illustrates the structural logic for designing 5-HT6 antagonists using the Q5SC scaffold.

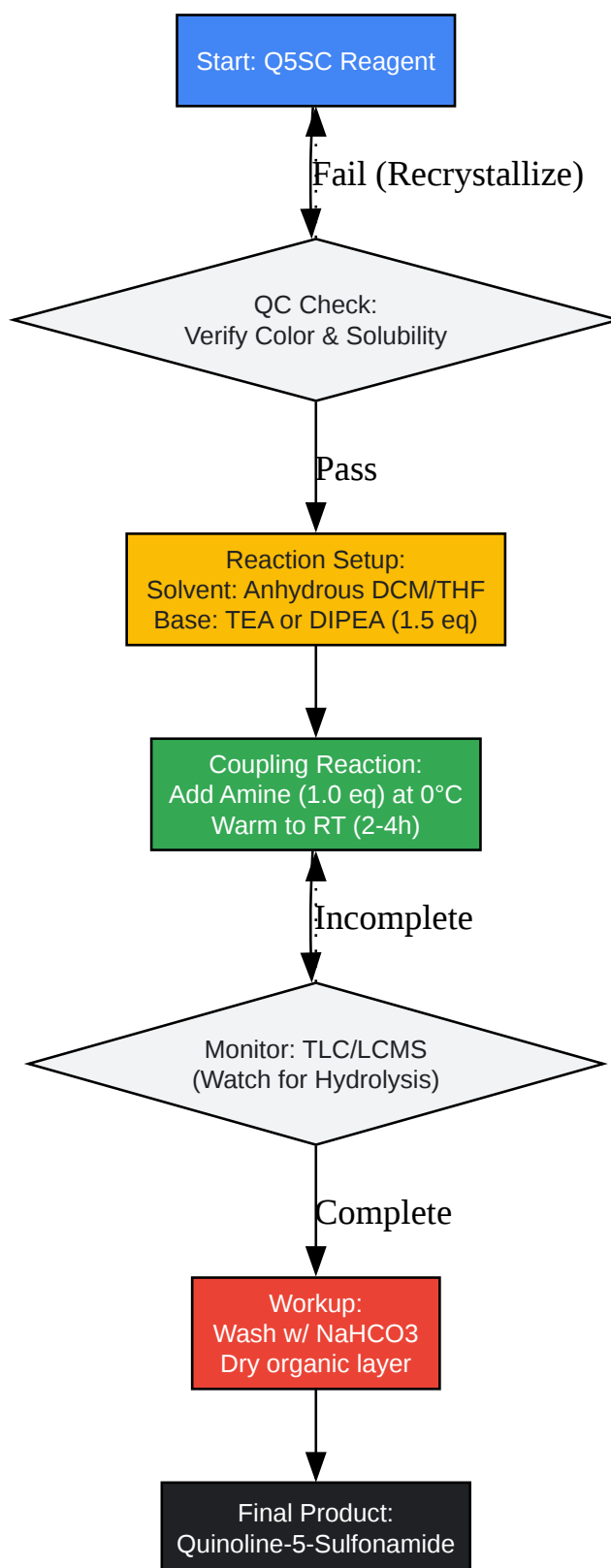


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Figure 1: Pharmacophore assembly showing the role of the Quinoline-5-sulfonyl moiety in receptor binding.

Synthetic Workflow

The standard protocol for generating libraries from Q5SC.



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Figure 2: Step-by-step synthetic workflow for sulfonamide coupling.

Detailed Experimental Protocols

Protocol A: General Sulfonylation of Secondary Amines

Objective: Synthesis of N-substituted quinoline-5-sulfonamides.

Reagents:

- **Quinoline-5-sulfonyl chloride** (1.0 equiv)[3]
- Secondary Amine (e.g., N-methylpiperazine) (1.0 - 1.2 equiv)
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (1.5 - 2.0 equiv)
- Dichloromethane (DCM) (Anhydrous)

Procedure:

- Preparation: In a flame-dried round-bottom flask under Argon, dissolve the amine (1.0 mmol) and TEA (1.5 mmol) in anhydrous DCM (5 mL).
- Addition: Cool the solution to 0°C using an ice bath.
- Coupling: Add **Quinoline-5-sulfonyl chloride** (1.0 mmol) portion-wise (solid) or dropwise (if dissolved in minimal DCM) over 10 minutes. Crucial: rapid addition can cause exotherms that degrade the reagent.
- Reaction: Allow the mixture to warm to room temperature naturally. Stir for 2–4 hours.
- Monitoring: Check TLC (System: 5% MeOH in DCM). The sulfonyl chloride spot (high R_f) should disappear; the sulfonamide product will be more polar.
- Workup: Dilute with DCM (20 mL). Wash sequentially with:
 - Saturated NaHCO₃ (2 x 10 mL) – removes acidic byproducts.
 - Water (1 x 10 mL).
 - Brine (1 x 10 mL).

- Purification: Dry over MgSO₄, filter, and concentrate. Purify via flash column chromatography (Gradient: Hexanes/EtOAc or DCM/MeOH depending on the amine polarity).

Protocol B: Troubleshooting Hydrolysis

If the Q5SC reagent is partially hydrolyzed (indicated by low yields or "streaking" on TLC):

- Purification of Reagent: Dissolve the impure chloride in DCM. Wash rapidly with ice-cold water, dry over MgSO₄, and concentrate immediately. Use within 1 hour.
- Alternative Activation: If the chloride is degraded, convert the corresponding sulfonic acid back to the chloride using Thionyl Chloride (SOCl₂) and catalytic DMF at reflux for 2 hours, followed by evaporation of excess SOCl₂.

Data Summary: Comparative Properties

Feature	Quinoline-5-Sulfonyl Cl	Isoquinoline-5-Sulfonyl Cl	8-Hydroxyquinoline-5-Sulfonyl Cl
Primary Target	5-HT ₆ , 5-HT _{2A} (GPCRs)	ROCK, PKA (Kinases)	Bacterial Metalloenzymes
Key Drug Analog	5-HT ₆ Antagonists (Lead stage)	Fasudil (Vasodilator)	Clioquinol derivatives
Solubility	DCM, THF, DMSO	DCM, THF, Water (salt form)	DMF, DMSO (Low in DCM)
Stability	Moisture Sensitive	Moisture Sensitive	Highly Moisture Sensitive
UV/Vis	Fluorescent (Weak)	Fluorescent (Strong)	Fluorescent (Metal dependent)

References

- Chemical Properties & Vendor Data

- PubChem Compound Summary: **Quinoline-5-sulfonyl chloride**.[\[3\]](#) National Center for Biotechnology Information.
- [\[Link\]](#)
- 5-HT6 Receptor Antagonists
 - N1-Azinylsulfonyl-1H-indoles: 5-HT6 Receptor Antagonists with Procognitive and Antidepressant-Like Properties.[\[4\]](#) Journal of Medicinal Chemistry (via PMC).
 - [\[Link\]](#)
- Anticancer/Antibacterial Applications
 - Design, Synthesis, and Anticancer and Antibacterial Activities of Quinoline-5-Sulfonamides.[\[2\]](#) International Journal of Molecular Sciences.
 - [\[Link\]](#)
- Synthetic Methodology
 - Primary Sulfonamide Synthesis Using the Sulfinylamine Reagent. Organic Letters.[\[5\]](#)
 - [\[Link\]](#)[\[5\]](#)

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Sources

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- [2. Design, Synthesis, and Anticancer and Antibacterial Activities of Quinoline-5-Sulfonamides - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Quinoline-5-sulfonyl chloride | C9H6ClNO2S | CID 16787232 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

- [4. N1-Azinylsulfonyl-1H-indoles: 5-HT6 Receptor Antagonists with Procognitive and Antidepressant-Like Properties - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. pubs.acs.org \[pubs.acs.org\]](#)
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